

# Technical Guide: Safety and Handling of Fmoc-D-Ser(O-propargyl)-OH

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## Compound of Interest

Compound Name: Fmoc-D-Ser(O-propargyl)-OH

Cat. No.: B15379809

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and experimental application of **Fmoc-D-Ser(O-propargyl)-OH**, a key building block in modern peptide synthesis and bioconjugation. The information presented herein is intended to supplement, not replace, institutional safety protocols and a thorough review of a complete Safety Data Sheet (SDS) from the supplier.

## Chemical Identification

Identifier	Value
IUPAC Name	(2R)-2-({[(9H-fluoren-9-yl)methoxy]carbonyl}amino)-3-(prop-2-yn-1-yloxy)propanoic acid
Synonyms	Fmoc-D-Serine(O-Propargyl); Fmoc-O-Propargyl-D-Ser-OH
Molecular Formula	C <sub>21</sub> H <sub>19</sub> NO <sub>5</sub>
Molecular Weight	365.38 g/mol
CAS Number	Not available for the D-isomer, L-isomer is 1354752-75-2

## Hazard Identification and Safety Summary

**Fmoc-D-Ser(O-propargyl)-OH** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Adherence to standard laboratory safety practices is essential when handling this compound.

GHS Classification:

Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning	
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	
Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	Warning	

A complete Safety Data Sheet (SDS) for **Fmoc-D-Ser(O-propargyl)-OH** was not available in the public domain at the time of this writing. The information above is based on data from chemical suppliers and SDS for structurally similar compounds.

## Precautionary Measures and Personal Protective Equipment (PPE)

Precautionary Statement Code	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

P501

Dispose of contents/container to an approved waste disposal plant.

#### Recommended PPE:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or if handling large quantities.

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Handling and Storage

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid generating dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. The recommended storage temperature is 2-8°C.[1] Keep away from incompatible materials such as strong oxidizing agents.

## Experimental Protocols and Applications

**Fmoc-D-Ser(O-propargyl)-OH** is primarily used in solid-phase peptide synthesis (SPPS) to introduce a D-serine residue with a propargyl group. This alkyne functionality is a versatile handle for subsequent modifications via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "Click Chemistry."

## General Workflow for Fmoc-SPPS Incorporation

The following diagram illustrates the general workflow for incorporating **Fmoc-D-Ser(O-propargyl)-OH** into a peptide chain during Fmoc-based solid-phase peptide synthesis.



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Caption: General workflow for a single coupling cycle in Fmoc-SPPS.

## Detailed Protocol for Manual Fmoc-SPPS Coupling

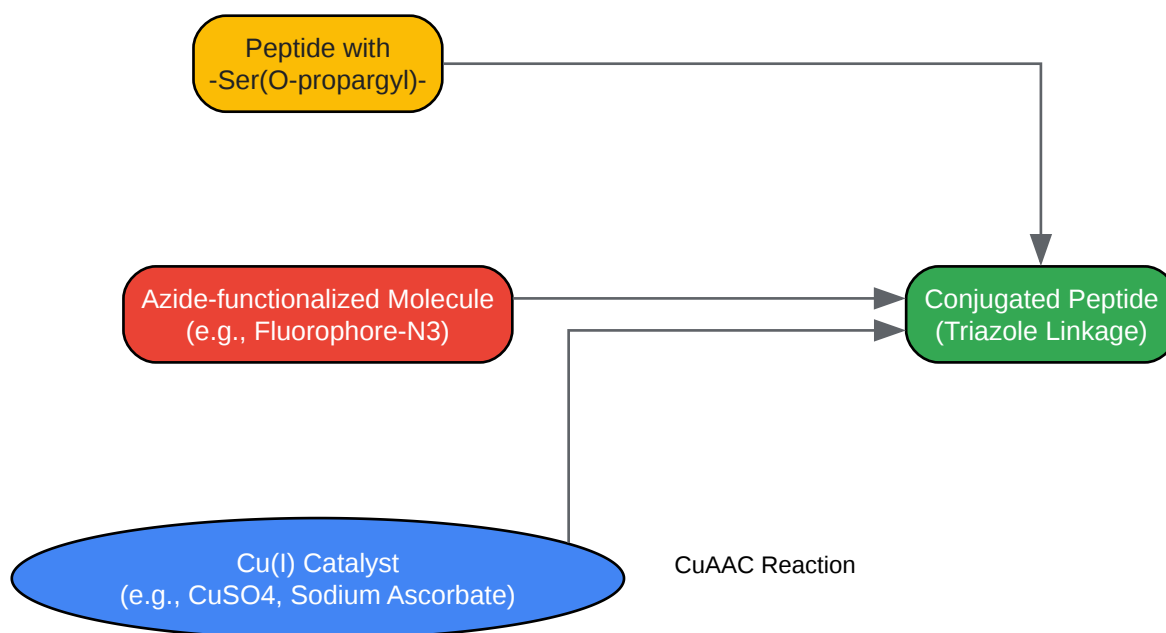
This protocol outlines the manual steps for coupling **Fmoc-D-Ser(O-propargyl)-OH** to a resin-bound peptide with a free N-terminal amine.

- **Resin Preparation:** Swell the resin (e.g., Rink Amide resin) in dimethylformamide (DMF) for at least 30 minutes.

- Fmoc Deprotection: Treat the resin with a 20% solution of piperidine in DMF for 5-10 minutes to remove the N-terminal Fmoc protecting group. Repeat this step once.
- Washing: Thoroughly wash the resin with DMF (3-5 times) to remove residual piperidine and by-products.
- Coupling:
  - In a separate vessel, dissolve **Fmoc-D-Ser(O-propargyl)-OH** (3-5 equivalents relative to the resin loading) in DMF.
  - Add an activating agent, such as HBTU (3-5 equivalents) and a base, typically diisopropylethylamine (DIPEA) (6-10 equivalents).
  - Allow the activation to proceed for a few minutes.
  - Add the activated amino acid solution to the resin.
  - Agitate the reaction mixture for 1-2 hours at room temperature.
- Washing: Wash the resin with DMF (3-5 times) to remove excess reagents.
- Monitoring (Optional): Perform a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling reaction. If the test is positive (indicating free amines), the coupling step may need to be repeated.
- Capping (Optional): To block any unreacted N-terminal amines, the resin can be treated with a solution of acetic anhydride and a base (e.g., DIPEA or pyridine) in DMF.
- Proceed to the next cycle: Repeat steps 2-7 for the next amino acid in the peptide sequence.

## Post-Synthesis Modification via Click Chemistry

The propargyl group on the serine side chain allows for the site-specific attachment of various molecules (e.g., fluorophores, PEG chains, small molecule drugs) that bear an azide group.



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Caption: Schematic of CuAAC ("Click Chemistry") modification of the peptide.

## Toxicological Information

Detailed toxicological data for **Fmoc-D-Ser(O-propargyl)-OH** is not readily available. The GHS classification suggests the following potential health effects:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation upon direct contact.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause irritation to the respiratory tract upon inhalation of dust.

No information is available regarding carcinogenicity, mutagenicity, or reproductive toxicity. As with any chemical for which toxicological data is limited, it should be handled with a high degree of caution.

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.

- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).
- Hazardous Polymerization: Will not occur.

This technical guide is intended for informational purposes only and should be used in conjunction with official safety documentation and established laboratory safety procedures. Always consult the Safety Data Sheet provided by the manufacturer before use.

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## References

- 1. Fmoc-Ser(O-propargyl)-OH | 1354752-75-2 [sigmaaldrich.com]
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